

# Introduction: The Strategic Importance of Fluorinated Phenols

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## Compound of Interest

Compound Name: *Methyl 3,5-difluoro-4-hydroxybenzoate*

CAS No.: *170572-47-1*

Cat. No.: *B596922*

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**Methyl 3,5-difluoro-4-hydroxybenzoate** (CAS No. 170572-47-1) is a halogenated aromatic ester that serves as a crucial intermediate in organic synthesis.<sup>[1]</sup> Its structure is distinguished by a benzene ring functionalized with a methyl ester, a hydroxyl group, and two fluorine atoms positioned meta to the ester. This specific arrangement of functional groups, particularly the strategic placement of fluorine, imparts unique electronic properties that are highly sought after in the design of bioactive molecules and advanced materials.

The introduction of fluorine into organic molecules can dramatically alter their physicochemical and biological properties, including metabolic stability, lipophilicity, and binding affinity to target proteins. Consequently, fluorinated compounds are prevalent in pharmaceuticals and agrochemicals.<sup>[1]</sup> This guide offers a detailed exploration of the synthesis and characterization of this valuable synthetic intermediate.

## Chemical Identity and Physicochemical Properties

A foundational understanding of a compound's properties is paramount before its inclusion in any synthetic or analytical workflow. The structural and physical characteristics of **Methyl 3,5-**

**difluoro-4-hydroxybenzoate** are summarized below.

## Structural Formula

The molecule consists of a central benzene ring. A methoxycarbonyl group (-COOCH<sub>3</sub>) is attached at position 1. A hydroxyl group (-OH) is at position 4. Two fluorine atoms (-F) are located at positions 3 and 5.

Caption: Structural formula of **Methyl 3,5-difluoro-4-hydroxybenzoate**.

## Physicochemical Data Summary

The key properties of **Methyl 3,5-difluoro-4-hydroxybenzoate** are consolidated in the table below for quick reference.

| Property          | Value                                                       | Source |
|-------------------|-------------------------------------------------------------|--------|
| Molecular Formula | C <sub>8</sub> H <sub>6</sub> F <sub>2</sub> O <sub>3</sub> | [1][2] |
| Molecular Weight  | 188.13 g/mol                                                | [1]    |
| CAS Number        | 170572-47-1                                                 | [1][3] |
| Appearance        | White to off-white solid/powder                             |        |
| InChIKey          | GNFQIZAZPRYIFJ-UHFFFAOYSA-N                                 | [2]    |
| Monoisotopic Mass | 188.02850037 Da                                             | [2][4] |
| Storage           | Room temperature, under inert gas                           | [1]    |

## Synthesis Protocol: Fischer Esterification

The most direct and common method for preparing **Methyl 3,5-difluoro-4-hydroxybenzoate** is the Fischer esterification of its corresponding carboxylic acid, 3,5-difluoro-4-hydroxybenzoic acid. This acid-catalyzed reaction uses an excess of methanol to drive the equilibrium towards the ester product.

## Causality of Experimental Choices

- **Acid Catalyst ( $\text{H}_2\text{SO}_4$ ):** The reaction requires a strong acid to protonate the carbonyl oxygen of the carboxylic acid. This protonation increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by the weakly nucleophilic methanol.
- **Excess Methanol:** Esterification is a reversible reaction. By using methanol as the solvent, its large excess concentration shifts the reaction equilibrium to favor the formation of the methyl ester product, in accordance with Le Châtelier's principle.
- **Reflux Conditions:** Heating the reaction to the boiling point of methanol (approx. 65 °C) increases the reaction rate without loss of solvent, allowing the reaction to proceed to completion in a reasonable timeframe.

## Step-by-Step Synthesis Workflow

Caption: Workflow for the synthesis of **Methyl 3,5-difluoro-4-hydroxybenzoate**.

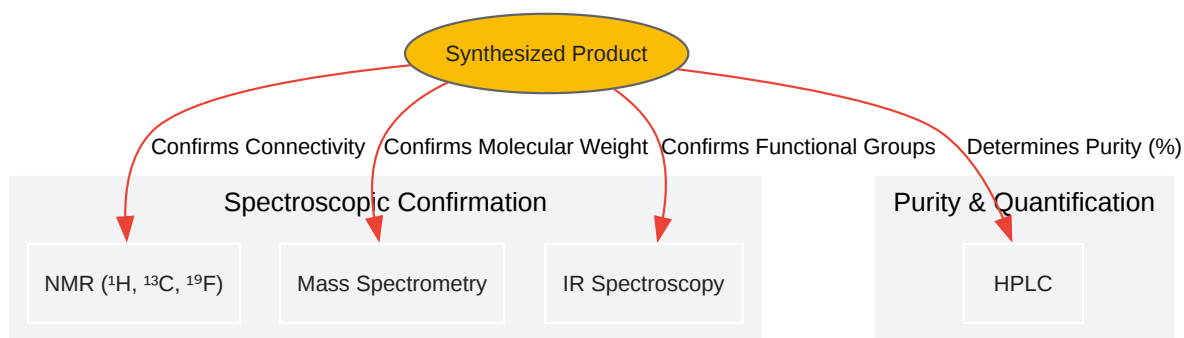
## Detailed Experimental Protocol

- **Reaction Setup:** To a 250 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 3,5-difluoro-4-hydroxybenzoic acid (10.0 g, 57.4 mmol).<sup>[5]</sup>
- **Reagent Addition:** Add methanol (150 mL) to the flask and stir until the acid is partially dissolved. Carefully and slowly add concentrated sulfuric acid (2.0 mL) dropwise to the stirring suspension.
- **Reaction:** Heat the mixture to reflux and maintain for 6-8 hours. The reaction progress should be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:** After completion, allow the reaction mixture to cool to room temperature. Slowly pour the mixture into 300 mL of ice-cold water.
- **Neutralization & Extraction:** Neutralize the aqueous solution by slowly adding a saturated solution of sodium bicarbonate until effervescence ceases. Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3 x 100 mL).

- **Drying and Concentration:** Combine the organic layers and wash with brine (1 x 100 mL). Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to yield pure **Methyl 3,5-difluoro-4-hydroxybenzoate**.

## Structural Elucidation and Purity Assessment

Confirming the identity and purity of the synthesized compound is a critical step. A combination of spectroscopic and chromatographic techniques provides a self-validating system of analysis.



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Caption: Analytical workflow for quality control of the synthesized product.

## Spectroscopic Analysis

- <sup>1</sup>H NMR (Proton NMR): The <sup>1</sup>H NMR spectrum is expected to be simple.
  - A singlet integrating to 3 protons around  $\delta$  3.9 ppm for the methyl ester (-OCH<sub>3</sub>) group.
  - A triplet integrating to 2 protons in the aromatic region (around  $\delta$  7.5-7.8 ppm) for the two equivalent aromatic protons (H-2 and H-6). The coupling to the two adjacent fluorine atoms results in a triplet ( $J_{HF} \approx 2-3$  Hz).

- A broad singlet for the phenolic hydroxyl (-OH) proton, with a chemical shift that can vary depending on solvent and concentration.
- <sup>13</sup>C NMR (Carbon NMR): The spectrum will show distinct signals for each unique carbon environment, with C-F coupling observed.
  - Methyl carbon (-OCH<sub>3</sub>) ~52 ppm.
  - Aromatic carbons attached to protons.
  - Aromatic carbons attached to functional groups (C-1, C-4).
  - Aromatic carbons attached to fluorine (C-3, C-5) will appear as doublets with large one-bond C-F coupling constants (<sup>1</sup>JCF).
- Infrared (IR) Spectroscopy: Key functional groups will produce characteristic absorption bands.
  - O-H stretch: A broad band in the region of 3200-3500 cm<sup>-1</sup>.
  - C-H stretch (aromatic & aliphatic): Bands around 3100-3000 cm<sup>-1</sup> and 3000-2850 cm<sup>-1</sup>, respectively.
  - C=O stretch (ester): A strong, sharp absorption band around 1720-1700 cm<sup>-1</sup>.[\[6\]](#)
  - C-F stretch: Strong absorptions in the fingerprint region, typically between 1300-1100 cm<sup>-1</sup>.
- Mass Spectrometry (MS): Electron Impact (EI) or Electrospray Ionization (ESI) mass spectrometry will confirm the molecular weight. The mass spectrum should show a molecular ion peak [M]<sup>+</sup> or protonated molecule [M+H]<sup>+</sup> corresponding to the calculated mass (Monoisotopic Mass: 188.03 Da).[\[2\]](#)

## Chromatographic Purity Assessment: HPLC Protocol

High-Performance Liquid Chromatography (HPLC) is the standard method for determining the purity of the final product.

- **Sample Preparation:** Accurately weigh ~10 mg of the synthesized product and dissolve it in 10 mL of methanol or acetonitrile to create a 1 mg/mL stock solution. Further dilute as necessary for analysis.
- **Instrumentation:**
  - **Column:** C18 reverse-phase column (e.g., 4.6 x 150 mm, 5  $\mu$ m).
  - **Mobile Phase:** A gradient of water (A) and acetonitrile (B), both containing 0.1% formic acid.
  - **Gradient Program:** Start at 30% B, ramp to 95% B over 10 minutes, hold for 2 minutes, and return to initial conditions.
  - **Flow Rate:** 1.0 mL/min.
  - **Detection:** UV detector set at 254 nm.
  - **Injection Volume:** 10  $\mu$ L.
- **Analysis:** The purity is calculated based on the area percentage of the main product peak relative to the total area of all peaks in the chromatogram. A pure sample should exhibit a single major peak.

## Applications in Research and Development

**Methyl 3,5-difluoro-4-hydroxybenzoate** is not an end-product but a versatile building block.

[1] Its value lies in the strategic combination of its functional groups:

- **The Hydroxyl Group:** Acts as a nucleophile or can be converted into an ether or other functional groups, providing a key handle for molecular elaboration.
- **The Methyl Ester:** Can be hydrolyzed to the corresponding carboxylic acid or converted into an amide, offering another point for diversification.
- **The Fluorine Atoms:** Enhance metabolic stability and modulate the acidity of the adjacent phenolic proton, influencing how the molecule interacts within a biological system.

This trifecta of reactivity and modulation makes it an ideal starting material for constructing complex molecules in medicinal chemistry and materials science, where fine-tuning of electronic and steric properties is essential for achieving desired functions.

## References

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